

CAS number and molecular weight of (3,5-Diethoxyphenyl)methanol

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Compound of Interest

Compound Name: (3,5-Diethoxyphenyl)methanol

Cat. No.: B176365

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In-depth Technical Guide: (3,5-Diethoxyphenyl)methanol

For Researchers, Scientists, and Drug Development Professionals

Abstract

This document provides a summary of the available technical data for the chemical compound **(3,5-Diethoxyphenyl)methanol**. While basic chemical identifiers are readily available, a comprehensive review of scientific literature and chemical databases reveals a significant lack of published research on its biological activity, associated signaling pathways, or specific experimental applications in drug development. Therefore, this guide is limited to the fundamental physicochemical properties of the compound.

Chemical Identity and Properties

(3,5-Diethoxyphenyl)methanol is a substituted aromatic alcohol. Its core structure consists of a benzene ring with two ethyl ether groups and a hydroxymethyl group attached at positions 3, 5, and 1, respectively.

Quantitative Data Summary

The primary molecular and identifying information for **(3,5-Diethoxyphenyl)methanol** is summarized in the table below. This data is compiled from various chemical supplier and

database sources.

Property	Value	Citations
CAS Number	198623-56-2	[1][2][3][4]
Molecular Weight	196.24 g/mol	[4]
196.2429 g/mol	[2]	
196.244 g/mol	[1]	
Molecular Formula	C ₁₁ H ₁₆ O ₃	[1][2][4]

Synthesis and Experimental Data

Detailed, peer-reviewed experimental protocols for the synthesis or application of **(3,5-Diethoxyphenyl)methanol** are not widely available in the public domain. Chemical suppliers may possess proprietary synthesis methods. Analytical data such as NMR and HPLC for purity assessment are often available upon request from the supplier.

Biological Activity and Signaling Pathways

A thorough search of scientific literature reveals no published studies on the biological activity of **(3,5-Diethoxyphenyl)methanol**. Consequently, there is no information available regarding its mechanism of action, potential therapeutic targets, or any associated signaling pathways. The compound appears to be primarily a chemical intermediate with no documented role in drug development or biological research at this time.

Logical Workflow for Compound Characterization

Given the absence of biological data, a logical workflow for a researcher interested in this compound would focus on initial characterization and screening. The following diagram illustrates a hypothetical workflow for investigating a novel chemical entity like **(3,5-Diethoxyphenyl)methanol**.

Fig. 1: Hypothetical workflow for novel compound investigation.

Conclusion

(3,5-Diethoxyphenyl)methanol is a chemical compound with well-defined physical properties but a notable absence of biological or pharmacological data in the current scientific literature. For researchers in drug development, this compound represents an unexplored chemical space. Any investigation into its potential biological effects would need to begin with fundamental in vitro screening to establish a baseline of activity, as outlined in the hypothetical workflow. Without such foundational research, discussions of experimental protocols and signaling pathways remain speculative.

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